

Application of Metesind Glucuronate as a Biomarker: Information Not Available

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Compound of Interest

Compound Name: *Metesind Glucuronate*

Cat. No.: *B1676347*

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Initial research indicates that **Metesind Glucuronate** is not currently utilized or documented as a biomarker in scientific literature. The primary application of this compound has been as an investigational anticancer therapeutic.

Metesind Glucuronate, also known as AG-331, was developed as a thymidylate synthase inhibitor.[1] Thymidylate synthase is a critical enzyme involved in the synthesis of DNA, and its inhibition is a target for cancer therapy. Metesind is the active form of the drug, while **Metesind Glucuronate** is a salt formulation.[2]

Clinical development of **Metesind Glucuronate** as an antineoplastic agent was undertaken, but it appears to have been discontinued, notably for indications such as brain cancer.[1]

Extensive searches of scientific and clinical databases have not yielded any evidence of **Metesind Glucuronate** being investigated or validated for use as a biomarker for any disease state or to monitor therapeutic response. The available information is centered on its mechanism of action as an anticancer drug and its chemical properties.

Therefore, the creation of detailed application notes, experimental protocols, and data presentations for **Metesind Glucuronate** as a biomarker is not possible due to the absence of foundational research and published data for this application.

For researchers interested in the broader field of glucuronidated compounds as biomarkers, it is important to note that glucuronic acid and various glucuronide metabolites are actively being investigated in several contexts. For example, circulating glucuronic acid has been studied as a

potential biomarker for longevity and healthspan, as well as a prognostic indicator in diseases like acute myeloid leukemia. Methodologies for the analysis of glucuronides, typically involving liquid chromatography-mass spectrometry (LC-MS/MS), are well-established.

However, these applications are distinct from the specific use of "**Metesind Glucuronate**" as a biomarker, for which there is no current scientific basis. Professionals in drug development and research are advised to consult peer-reviewed literature for validated biomarkers relevant to their specific areas of interest.

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References

- 1. Metesind glucuronate - AdisInsight [adisinsight.springer.com]
- 2. GSRS [gsrs.ncats.nih.gov]
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